

Application Notes and Protocols: Preparation of C3a (70-77) TFA Stock Solution

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C3a (70-77) TFA

Cat. No.: B8085426

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Audience: Researchers, scientists, and drug development professionals.

This document provides detailed protocols for the preparation, storage, and handling of C3a (70-77) trifluoroacetate (TFA) salt stock solutions. It also includes an overview of the relevant C3a receptor signaling pathway to provide context for its application in experimental settings.

Peptide Characteristics and Properties

C3a (70-77) is a synthetic octapeptide that corresponds to the C-terminal fragment of the human complement component C3a.^{[1][2]} It exhibits 1-2% of the biological activity of the full C3a anaphylatoxin and is often used to study the C3a receptor (C3aR) signaling pathway.^{[1][2][3]} The peptide is typically supplied as a lyophilized powder with trifluoroacetate (TFA) as a counterion, a remnant from the purification process.^[4]

Table 1: Quantitative Data for C3a (70-77)

Property	Description	Reference
Sequence	H-Ala-Ser-His-Leu-Gly-Leu-Ala-Arg-OH (ASHLGLAR)	[1] [5]
Molecular Formula	C ₃₅ H ₆₁ N ₁₃ O ₁₀ (free peptide)	[1]
Molecular Weight	~824.0 g/mol (free peptide)	[1] [2]
Molecular Weight (TFA Salt)	~938.0 g/mol (may vary slightly by batch)	[5]
Purity	Typically ≥95% as determined by HPLC	[1]
Biological Activity	Possesses 1-2% of the biological activity of full-length C3a, including induction of mast cell degranulation and smooth muscle contraction.	[1] [2]

| Appearance | White lyophilized powder [\[1\]](#) |

Experimental Protocol: Stock Solution Preparation

Proper reconstitution of the lyophilized peptide is critical for experimental accuracy and reproducibility. The following protocol outlines the recommended procedure for preparing a stock solution.

Materials and Equipment

- **C3a (70-77) TFA** lyophilized powder
- Sterile, high-purity solvent (e.g., DMSO or sterile water)
- Sterile, low-protein-binding microcentrifuge tubes
- Calibrated micropipettes and sterile tips

- Vortex mixer
- Ultrasonic bath (recommended for aqueous solutions)
- -20°C and -80°C freezers

Recommended Solvents and Storage

The choice of solvent depends on the experimental design and the peptide's solubility.

Table 2: Solubility and Storage Recommendations

Solvent	Concentration	Storage (Aliquoted)	Reference
DMSO	Up to 10 mM	-80°C for up to 6 months; -20°C for up to 1 month	[3] [6]

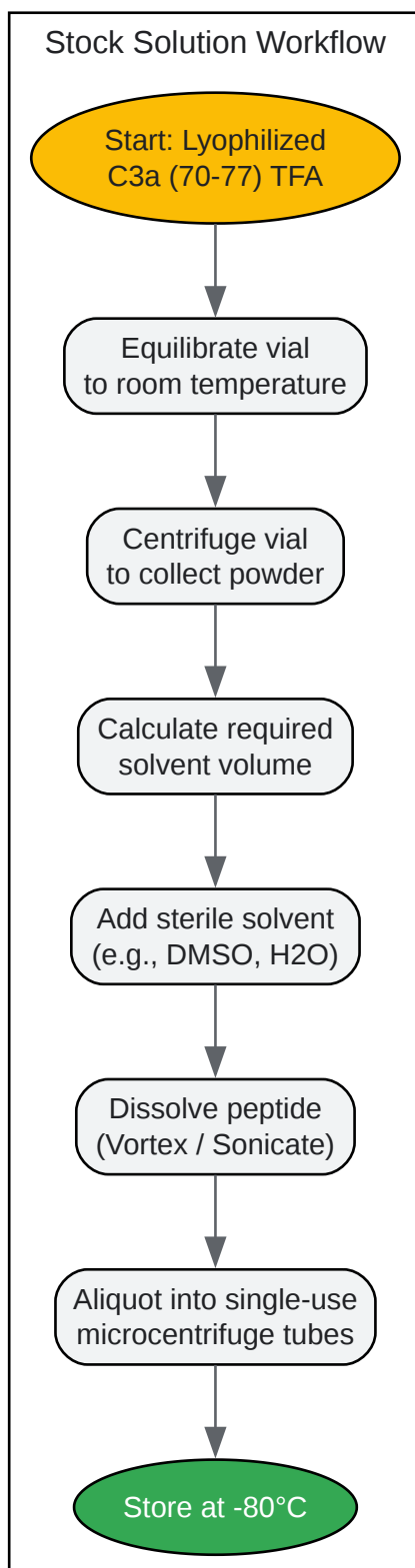
| Sterile Water | Up to 100 mg/mL | -80°C for up to 6 months; -20°C for up to 1 month | [\[3\]](#)[\[7\]](#) |

Note: For aqueous solutions, sonication may be required to achieve full dissolution.[\[7\]](#) To prevent degradation from repeated freeze-thaw cycles, it is crucial to aliquot the stock solution into single-use volumes.[\[3\]](#)

Reconstitution Protocol

- Pre-chill: Before opening, bring the vial of lyophilized peptide to room temperature to prevent condensation.
- Centrifuge: Briefly centrifuge the vial to ensure the powder is collected at the bottom.
- Calculate Solvent Volume: Determine the required volume of solvent to achieve the desired stock concentration. Use the molecular weight of the TFA salt (e.g., 938.0 g/mol) for accurate molarity calculations.
 - Example Calculation for a 10 mM stock from 1 mg of peptide:
 - $\text{Volume (L)} = \text{Mass (g)} / (\text{Concentration (mol/L)} * \text{Molecular Weight (g/mol)})$

- $\text{Volume (L)} = 0.001 \text{ g} / (0.010 \text{ mol/L} * 938.0 \text{ g/mol}) = 0.0001066 \text{ L}$
- $\text{Volume (}\mu\text{L)} = 106.6 \mu\text{L}$
- Add Solvent: Carefully add the calculated volume of the appropriate sterile solvent to the vial.
- Dissolve: Cap the vial and vortex gently. If using water, an ultrasonic bath may be used for a few minutes to aid dissolution.^[7] Ensure the solution is clear and free of particulates.
- Aliquot: Dispense the stock solution into sterile, single-use, low-protein-binding microcentrifuge tubes.
- Store: Store the aliquots at -80°C for long-term stability.^{[3][5]}



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Workflow for **C3a (70-77) TFA** stock solution preparation.

Optional Protocol: Trifluoroacetate (TFA) Removal

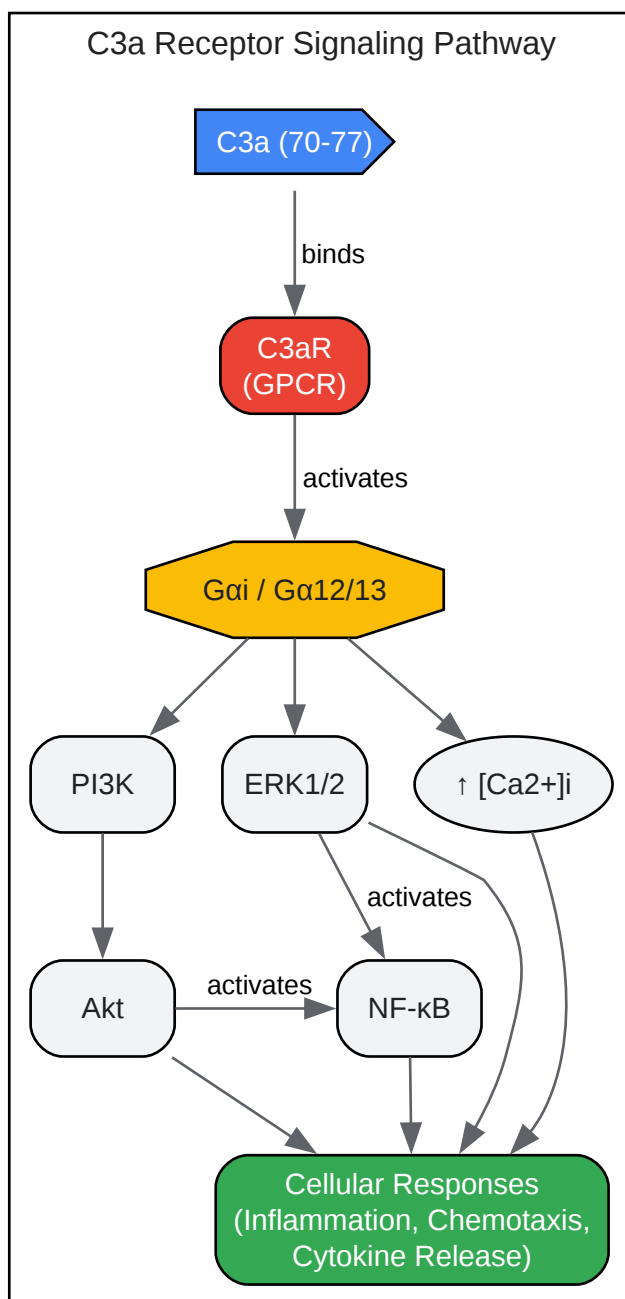
Trifluoroacetic acid is a strong acid used during peptide synthesis and purification.^[4] Residual TFA counterions may interfere with certain biological assays. The following protocol describes a common method for exchanging TFA for hydrochloride (HCl), a more biologically compatible salt.^{[4][8]}

TFA-HCl Exchange Protocol

- **Dissolve Peptide:** Dissolve the peptide in sterile, distilled water at a concentration of approximately 1 mg/mL.^[4]
- **Acidify:** Add 100 mM HCl to the peptide solution to reach a final HCl concentration of 2-10 mM.^[4]
- **Incubate:** Let the solution stand at room temperature for at least one minute.^{[4][9]}
- **Freeze:** Flash-freeze the solution in liquid nitrogen or a -80°C freezer.^[4]
- **Lyophilize:** Lyophilize the frozen solution overnight until all liquid is removed. The resulting powder is the peptide hydrochloride salt.^{[4][8]}
- **Repeat (Optional but Recommended):** To ensure complete removal of TFA, re-dissolve the lyophilized powder in the dilute HCl solution and repeat the freezing and lyophilization steps two more times.^[4]
- **Final Reconstitution:** After the final lyophilization, the peptide is ready to be reconstituted in the desired experimental buffer as described in Section 2.

C3a Receptor (C3aR) Signaling Pathway

C3a (70-77) exerts its biological effects by binding to the C3a receptor (C3aR), a G protein-coupled receptor (GPCR).^{[5][10]} C3aR activation triggers multiple intracellular signaling cascades that mediate inflammatory and immune responses. The principle signaling pathway involves the activation of G α i and G α 12/13 proteins.^[10] This leads to the activation of downstream pathways including PI3K/Akt and ERK1/2, an increase in intracellular calcium (Ca²⁺), and the activation of transcription factors like NF- κ B.^{[10][11][12]}



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Simplified C3a receptor (C3aR) signaling cascade.

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References

- 1. C3a (70-77) - 1 mg [anaspec.com]
- 2. C3a (70-77) trifluoroacetate salt | CAS#:63555-63-5 | Chemsrce [chemsrc.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. lifetein.com [lifetein.com]
- 5. C3a (70-77) TFA (CTI-008) - Creative Biolabs [creative-biolabs.com]
- 6. C3a 70-77 2TFA(63555-63-5(free base)) | Complement System | TargetMol [targetmol.com]
- 7. labsolu.ca [labsolu.ca]
- 8. peptide.com [peptide.com]
- 9. benchchem.com [benchchem.com]
- 10. The Complement C3a and C3a Receptor Pathway in Kidney Diseases - PMC [pmc.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- 12. The complement C3a-C3aR and C5a-C5aR pathways promote viability and inflammation of human retinal pigment epithelium cells by targeting NF-κB signaling - PMC [pmc.ncbi.nlm.nih.gov]
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